

Application of N-Heptylformamide in Agrochemical Formulations: Application Notes and Protocols

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Compound of Interest

Compound Name: **N-Heptylformamide**

Cat. No.: **B3054345**

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Disclaimer: Publicly available data on the specific application of **N-Heptylformamide** in agrochemical formulations is limited. The following application notes and protocols are based on the known properties of **N-Heptylformamide** and related N-alkylamides, as well as general principles of agrochemical formulation. These guidelines are intended for research and development purposes and must be validated through rigorous experimental testing before any practical application.

Introduction

N-Heptylformamide (CAS No. 59734-16-6) is a high-boiling point, polar aprotic solvent belonging to the N-alkylamide class of chemicals.^[1] Its chemical structure suggests potential utility in agrochemical formulations, particularly as a solvent for active ingredients with limited solubility in conventional, less polar solvents. The use of related N,N-dialkyl-alkylcarboxamides in Emulsifiable Concentrate (EC) formulations has been documented, indicating a plausible role for **N-Heptylformamide** in similar applications. This document outlines the potential applications, provides hypothetical experimental protocols for evaluation, and summarizes key data for consideration.

Physicochemical Properties of N-Heptylformamide

A summary of the key physicochemical properties of **N-Heptylformamide** is presented in Table 1. This data is essential for initial formulation design and safety considerations.

Property	Value	Reference
CAS Number	59734-16-6	[1]
Molecular Formula	C8H17NO	[1]
Molecular Weight	143.23 g/mol	[1]
Appearance	Not specified; likely a liquid at room temperature	
Boiling Point	Not specified	
Flash Point	Not specified	
Vapor Pressure	Not specified	
Water Solubility	Not specified	
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1]

Potential Application: Solvent in Emulsifiable Concentrate (EC) Formulations

Emulsifiable Concentrates are liquid formulations where the active ingredient is dissolved in a water-immiscible solvent system, along with emulsifiers, to form a stable emulsion upon dilution with water.[\[2\]](#)[\[3\]](#) Given its chemical nature, **N-Heptylformamide** could serve as a primary or co-solvent for active ingredients that are challenging to formulate in traditional aromatic or paraffinic solvents.

Rationale for Use

- Solvency: As a polar aprotic solvent, **N-Heptylformamide** may offer good solubility for a range of polar active ingredients.

- High Boiling Point: A potentially high boiling point would result in a high flash point, improving the safety profile of the formulation compared to more volatile solvents.
- Formulation Stability: Its structure may contribute to the stability of the concentrate and the resulting emulsion.

Hypothetical Active Ingredient Solubility

Effective formulation development requires accurate solubility data. While specific data for **N-Heptylformamide** is unavailable, Table 2 provides solubility data for common agrochemical active ingredients in other solvents to illustrate the type of information required. It is critical to experimentally determine the solubility of the target active ingredient in **N-Heptylformamide**.

Active Ingredient	Solvent	Solubility (g/100 mL) at 20-25°C
Tebuconazole	Water	0.0032
N,N-Dimethylformamide	High	
Chlorpyrifos	Water	~0.00014
Acetone	65	
Xylene	40	
Glyphosate	Water	1.2
Organic Solvents	Generally Insoluble	

Note: This table is for illustrative purposes only and does not contain data for **N-Heptylformamide**.

Experimental Protocols

Protocol for Determining Active Ingredient Solubility in **N-Heptylformamide**

This protocol outlines a method to determine the saturation solubility of an agrochemical active ingredient in **N-Heptylformamide** at a controlled temperature.

Materials:

- **N-Heptylformamide** (analytical grade)
- Active Ingredient (technical grade)
- Analytical balance
- Temperature-controlled shaker or water bath
- Vials with screw caps
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector for the active ingredient
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 µm PTFE)

Procedure:

- Prepare a series of vials, each containing a known volume of **N-Heptylformamide** (e.g., 5 mL).
- Add increasing, accurately weighed amounts of the active ingredient to each vial to create a range of concentrations that are expected to bracket the solubility limit.
- Seal the vials and place them in a temperature-controlled shaker set to the desired temperature (e.g., 25°C).
- Agitate the vials for a set period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, visually inspect the vials for the presence of undissolved solid material.
- For vials containing undissolved solids, centrifuge at a high speed (e.g., 10,000 rpm) for 15 minutes to pellet the excess solid.

- Carefully withdraw an aliquot of the supernatant using a pipette and filter it through a syringe filter into a clean vial.
- Accurately dilute the filtered supernatant with a suitable solvent to a concentration within the calibration range of the HPLC method.
- Analyze the diluted samples by HPLC to determine the concentration of the dissolved active ingredient.
- The highest stable concentration achieved is the saturation solubility at that temperature.



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Caption: Workflow for determining active ingredient solubility.

Hypothetical Protocol for Emulsifiable Concentrate (EC) Formulation Development

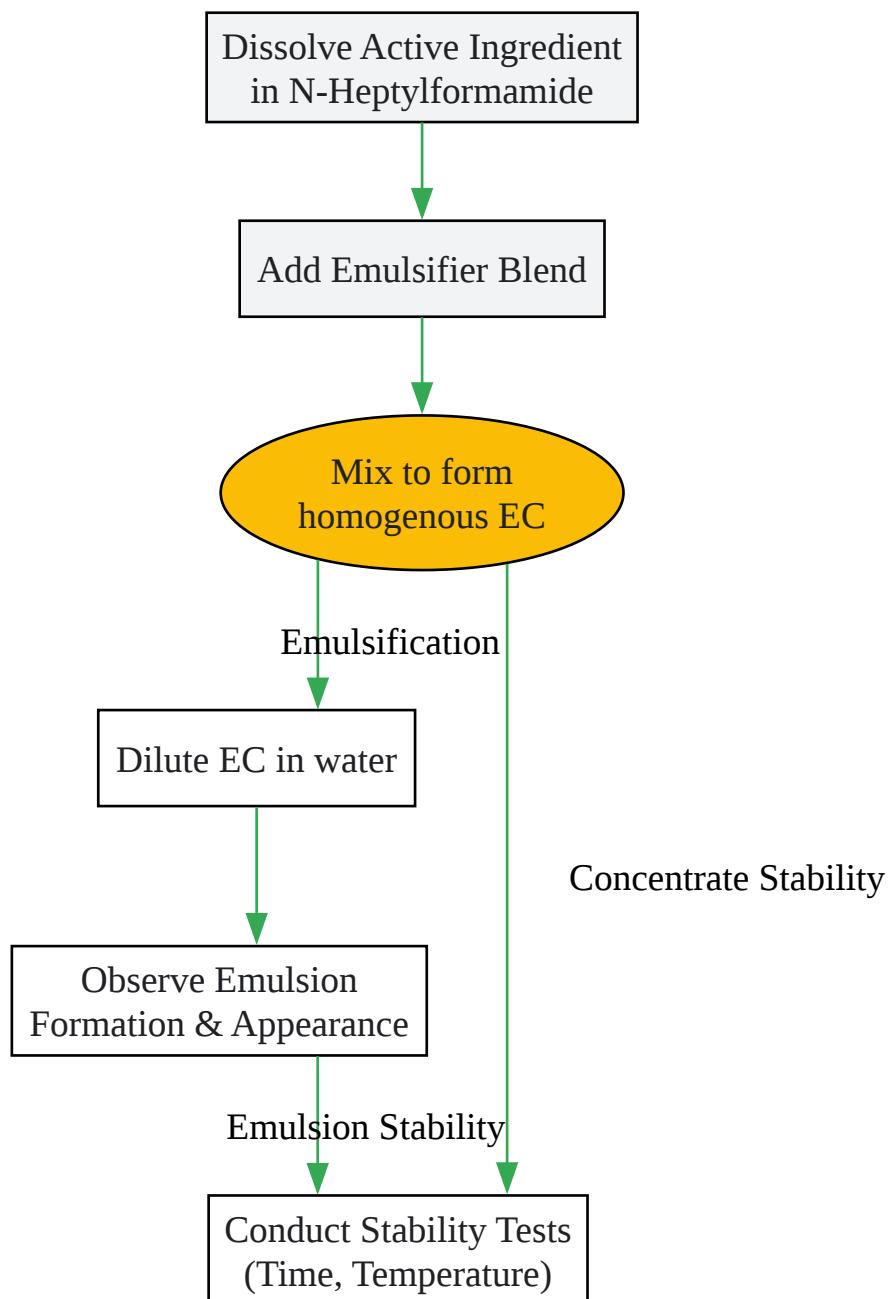
This protocol describes a general procedure for developing a simple EC formulation using **N-Heptylformamide** as a solvent. The percentages of each component will need to be optimized based on experimental results.

Components:

- Active Ingredient (AI)
- **N-Heptylformamide** (Solvent)
- Emulsifier Blend (e.g., a mix of anionic and non-ionic surfactants)
- Optional: Co-solvent, stabilizer

Procedure:

- Solubilization: In a suitable vessel, dissolve the desired amount of the active ingredient in **N-Heptylformamide** with agitation. Gentle heating may be applied if necessary, followed by cooling to room temperature.
- Emulsifier Addition: Add the pre-determined emulsifier blend to the active ingredient solution and mix until a homogenous concentrate is formed.
- Initial Emulsion Test:
 - Take a known volume of the EC formulation (e.g., 5 mL) and add it to a known volume of standardized hard water (e.g., 95 mL) in a graduated cylinder.
 - Invert the cylinder 10-20 times to mix.
 - Observe the spontaneity of emulsion formation (the "bloom") and the initial appearance of the emulsion (it should be milky and uniform).
- Stability Testing:
 - Allow the prepared emulsion to stand undisturbed and record the amount of creaming or sedimentation at regular intervals (e.g., 30 min, 1h, 2h, 24h).
 - Conduct accelerated stability tests on the concentrate by storing it at elevated temperatures (e.g., 54°C for 14 days) and low temperatures (e.g., 0°C for 7 days) and then re-evaluating its emulsion performance.



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Caption: Workflow for EC formulation and testing.

Safety and Environmental Considerations

Safety:

- **N-Heptylformamide** is classified as a skin and eye irritant and may cause respiratory irritation.^[1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area.

Environmental Fate:

- Specific data on the environmental fate and ecotoxicity of **N-Heptylformamide** is not readily available.
- As a member of the N-alkylamide family, its environmental persistence, biodegradability, and potential for bioaccumulation would need to be determined through standardized testing protocols.

Conclusion

N-Heptylformamide presents a theoretical potential for use as a solvent in agrochemical formulations, particularly for Emulsifiable Concentrates. However, the lack of specific data on its solvency for common active ingredients, its performance in formulations, and its environmental profile necessitates comprehensive experimental evaluation. The protocols provided herein offer a starting point for researchers to investigate the feasibility and performance of **N-Heptylformamide** in this application. Any formulation development must be accompanied by rigorous stability testing and a thorough assessment of its toxicological and ecotoxicological properties.

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